

Protocol for handling and storing 4-Hydroxy-4'-nitrostilbene safely

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Compound of Interest

Compound Name: 4-Hydroxy-4'-nitrostilbene

Cat. No.: B095468

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Application Notes and Protocols for 4-Hydroxy-4'-nitrostilbene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling, storage, and use of **4-Hydroxy-4'-nitrostilbene**. The information is intended to guide researchers, scientists, and drug development professionals in utilizing this compound effectively and safely in a laboratory setting.

Compound Information

4-Hydroxy-4'-nitrostilbene is a stilbene derivative characterized by the presence of a hydroxyl group and a nitro group on opposite ends of the stilbene backbone.^[1] This substitution pattern gives the molecule potential applications in various research areas, including as a chemical intermediate and for its biological properties.^[1]

Table 1: Physical and Chemical Properties of **4-Hydroxy-4'-nitrostilbene**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₁ NO ₃	[2][3]
Molecular Weight	241.24 g/mol	[2][4]
Appearance	Yellow to orange to brown crystals or powder	[1]
CAS Number	19221-08-0	[3]
IUPAC Name	4-[(E)-2-(4-nitrophenyl)ethenyl]phenol	[4]
Synonyms	4-Nitro-4'-hydroxystilbene, (E)-4-(4-Nitrostyryl)phenol	[4]

Safety, Handling, and Storage Protocols

Proper handling and storage of **4-Hydroxy-4'-nitrostilbene** are crucial to ensure laboratory safety and maintain the integrity of the compound.

4-Hydroxy-4'-nitrostilbene is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification	Precautionary Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a laboratory coat and ensure skin is not exposed.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when dust formation is likely.
- Ventilation: Always handle **4-Hydroxy-4'-nitrostilbene** in a well-ventilated area, preferably in a chemical fume hood.
- Avoid Dust Formation: Minimize the generation of dust when handling the solid compound.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.
- Container: Keep the container tightly closed.
- Environment: Store in a dry, cool, and well-ventilated place.
- Incompatible Materials: Store away from strong oxidizing agents.
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops and persists.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Application Notes: Potential as a Kinase Inhibitor

Stilbene derivatives have been investigated for their biological activities, including the inhibition of protein kinases.^[5] Dysregulation of kinase activity is implicated in numerous diseases, making them important therapeutic targets.^[6] The following protocol is a general guideline for evaluating the *in vitro* inhibitory activity of **4-Hydroxy-4'-nitrostilbene** against a specific protein kinase.

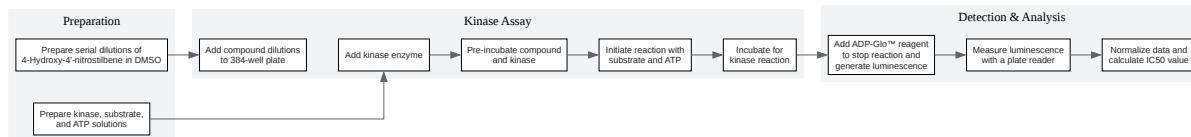
Experimental Protocol: In Vitro Kinase Inhibition Assay

This protocol outlines a method to determine the half-maximal inhibitory concentration (IC₅₀) of **4-Hydroxy-4'-nitrostilbene** against a target protein kinase. A common method for this is a luminescence-based assay that measures the amount of ATP remaining after a kinase reaction.

- **4-Hydroxy-4'-nitrostilbene**
- Recombinant human kinase of interest
- Kinase-specific substrate
- Staurosporine (positive control inhibitor)
- ATP (Adenosine 5'-triphosphate)
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- DMSO (Dimethyl sulfoxide)
- 384-well plates (low-volume, white)
- Luminescence-based kinase assay kit (e.g., ADP-Glo™)
- Plate reader capable of luminescence detection
- Compound Preparation:

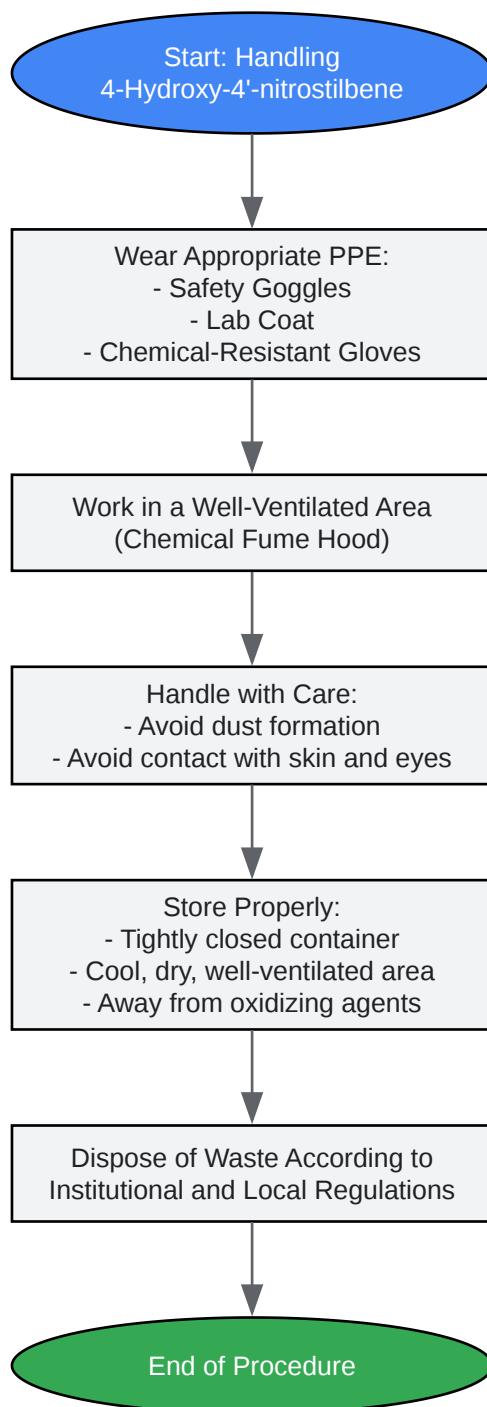
- Prepare a stock solution of **4-Hydroxy-4'-nitrostilbene** in 100% DMSO.
- Perform a serial dilution of the stock solution in DMSO to create a range of concentrations for testing.
- Kinase Reaction:
 - Add the diluted **4-Hydroxy-4'-nitrostilbene** or control (DMSO for no inhibition, staurosporine for positive control) to the wells of the 384-well plate.
 - Add the kinase enzyme to all wells except the "no enzyme" control wells.
 - Incubate the plate at room temperature for a defined period (e.g., 15-30 minutes) to allow the compound to bind to the kinase.
 - Initiate the kinase reaction by adding a mixture of the kinase-specific substrate and ATP.
 - Incubate the plate at room temperature for the recommended reaction time (e.g., 60 minutes).
- Detection:
 - Stop the kinase reaction and measure the remaining ATP by adding the detection reagent from the luminescence-based kinase assay kit, following the manufacturer's instructions.
 - Incubate as required by the kit.
 - Measure the luminescence signal using a plate reader.
- The luminescence signal is inversely proportional to the kinase activity.
- Normalize the data using the "no enzyme" (100% inhibition) and "DMSO" (0% inhibition) controls.
- Plot the normalized data as a function of the logarithm of the inhibitor concentration.
- Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value.

Visualizations



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Caption: Workflow for an in vitro kinase inhibition assay.



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Caption: Protocol for safe handling of **4-Hydroxy-4'-nitrostilbene**.

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